

A Technical Guide to the Certificate of Analysis for 4-Bromobenzaldehyde-¹³C₆

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for 4-Bromobenzaldehyde-¹³C₆. A CoA is a critical document that ensures the identity, purity, and quality of a chemical standard, which is essential for regulated industries such as pharmaceuticals and for achieving reliable results in research.[1][2] While CoAs are specific to a particular lot, this document synthesizes information from various suppliers to present a representative analysis.

Compound Identification and Specifications

The first section of a CoA provides fundamental information to unequivocally identify the compound. For 4-Bromobenzaldehyde-¹³C₆, this includes its chemical structure with isotopic labeling, CAS numbers for both the labeled and unlabeled forms, and its molecular formula and weight.



Identifier	Value	Source
Analyte Name	4-Bromobenzaldehyde-13C6	LGC Standards[3]
Labeled CAS Number	1037620-59-9	MedChemExpress, ChemicalBook[4][5]
Unlabeled CAS Number	1122-91-4	LGC Standards, Sigma- Aldrich[3]
Molecular Formula	¹³ C ₆ H₅BrO	MedChemExpress[5]
Molecular Weight	190.97 g/mol	Shimadzu, Eurisotop[6][7]
SMILES	O=C[13C]1=[13CH][13CH]= INVALID-LINK[13CH]= [13CH]1	MedChemExpress[5]
InChI Key	ZRYZBQLXDKPBDU- UHFFFAOYSA-N	ChemicalBook[8]

Quantitative Analysis: Purity and Isotopic Enrichment

This section details the quantitative results from analytical testing. For isotopically labeled standards, two key parameters are chemical purity and isotopic enrichment. Chemical purity measures the percentage of the target compound relative to any impurities, while isotopic enrichment confirms the percentage of ¹³C atoms at the specified positions.

Parameter	Specification	Typical Method
Chemical Purity	≥95.0%	HPLC, GC
Isotopic Enrichment	≥99% ¹³C	Mass Spectrometry, NMR

Note: The specifications are typical minimums cited by suppliers like Shimadzu and Eurisotop. [6][7] The actual result for a specific batch would be provided on its CoA.

Physical and Chemical Properties



Physical characteristics are also reported to ensure the material is consistent with reference data for the unlabeled compound.

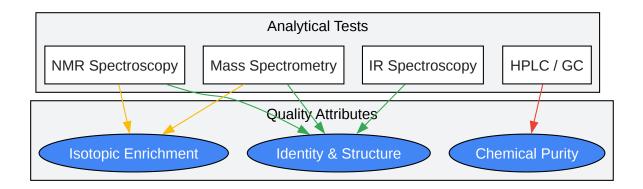
Property	Value	Source
Appearance	White to off-white crystalline powder	AD PHARMACHEM[9]
Melting Point	55-58 °C	Sigma-Aldrich
Boiling Point	123-125 °C / 31 hPa	Sigma-Aldrich
Storage Conditions	Store at 2-30°C, in a cool, dry place	Sigma-Aldrich

Experimental Protocols & Workflows

A CoA is the final output of a rigorous quality control process. The following sections describe the methodologies used to obtain the data and the overall workflow for generating the certificate.

Logical Flow of Analytical Verification

The identity and purity of a chemical standard are confirmed through a series of orthogonal analytical techniques. Each test provides a piece of evidence that, when combined, gives a comprehensive quality assessment of the material.





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Analytical techniques and the quality attributes they confirm.

General Certificate of Analysis (CoA) Generation Workflow

The process of generating a CoA involves several distinct steps, from sample collection to final approval, ensuring traceability and accuracy.[10]



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A typical workflow for generating a Certificate of Analysis.

Methodology Details

While a specific CoA may cite proprietary methods, the following are standard, publicly recognized protocols for the key analyses performed.

- 1. Purity Determination by High-Performance Liquid Chromatography (HPLC)
- Purpose: To separate, identify, and quantify each component in a mixture, thereby determining the chemical purity of the main compound.
- Protocol Outline:
 - Instrument: HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.



- Procedure: A dilute, precisely weighed sample is injected. The area of the 4-Bromobenzaldehyde peak is compared to the total area of all peaks in the chromatogram to calculate the purity percentage (Area %).
- 2. Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy
- Purpose: To confirm the molecular structure of the compound and, in this case, the position
 of the ¹³C labels. The ¹³C NMR spectrum is a key piece of data.[8][11]
- Protocol Outline:
 - Instrument: NMR Spectrometer (e.g., 400 MHz).
 - Solvent: Deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₀).
 - Procedure: The sample is dissolved in the deuterated solvent. Both ¹H and ¹³C NMR spectra are acquired. The resulting chemical shifts, splitting patterns, and integrations are compared against a reference spectrum or theoretical values to confirm the structure. The absence of signals at natural abundance ¹³C chemical shifts for the aromatic ring confirms high isotopic enrichment.
- 3. Isotopic Enrichment by Mass Spectrometry (MS)
- Purpose: To confirm the molecular weight and determine the isotopic distribution of the labeled compound.
- Protocol Outline:
 - Instrument: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
 - Ionization Technique: Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - Procedure: The sample is introduced into the mass spectrometer. The instrument measures the mass-to-charge ratio (m/z) of the resulting ions. For 4-Bromobenzaldehyde ¹³C₆, the molecular ion cluster is analyzed. The presence of a prominent peak at the
 expected mass (approx. 191 for [M+H]+, considering the ¹³C₆ and ⁷⁹Br/⁸¹Br isotopes) and



the low intensity of peaks corresponding to molecules with fewer than six ¹³C atoms are used to calculate the isotopic enrichment level.

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- To cite this document: BenchChem. [A Technical Guide to the Certificate of Analysis for 4-Bromobenzaldehyde-¹³C₆]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408855#4-bromobenzaldehyde-13c6-certificate-of-analysis]

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